

What is the chemical structure of Eugenyl benzoate?

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Compound of Interest

Compound Name: *Eugenyl benzoate*

Cat. No.: *B181212*

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An In-depth Technical Guide to the Chemical Structure of **Eugenyl Benzoate**

This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and spectroscopic characterization of **Eugenyl benzoate**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical Identity and Properties

Eugenyl benzoate, a benzoate ester of eugenol, is a chemical compound with applications in the flavor and fragrance industry and as a subject of study in medicinal chemistry.^{[1][2]}

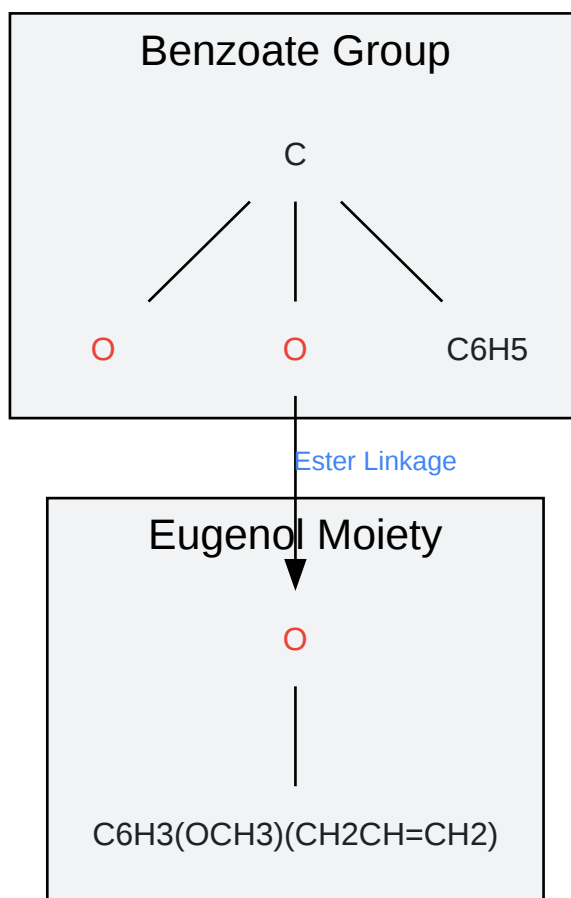
Table 1: Chemical and Physical Properties of **Eugenyl benzoate**

Property	Value	Source
IUPAC Name	(2-methoxy-4-prop-2-enylphenyl) benzoate	[1]
Synonyms	4-Allyl-2-methoxyphenyl benzoate, Eugenol benzoate, Benzoyl eugenol	[1]
Molecular Formula	C ₁₇ H ₁₆ O ₃	[1]
Molecular Weight	268.31 g/mol	[1]
CAS Number	531-26-0	[1]
Appearance	White needles	[1]
Melting Point	63-72 °C	[1]
SMILES	<chem>COC1=C(C=CC(=C1)CC=C)OC(=O)C2=CC=CC=C2</chem>	[1]
InChI	InChI=1S/C17H16O3/c1-3-7-13-10-11-15(16(12-13)19-2)20-17(18)14-8-5-4-6-9-14/h3-6,8-12H,1,7H2,2H3	[1]

Chemical Structure

The chemical structure of **Eugenyl benzoate** consists of a benzoate group attached to the hydroxyl group of eugenol. The structure is depicted in the diagram below.

Chemical Structure of Eugenyl benzoate



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Caption: Chemical structure of **Eugenyl benzoate**.

Synthesis of Eugenyl benzoate

Eugenyl benzoate is typically synthesized via the esterification of eugenol with benzoyl chloride in the presence of a base.

Experimental Protocol: Synthesis of Eugenyl benzoate

This protocol is based on the Schotten-Baumann reaction conditions.

Materials:

- Eugenol (1.0 g, 6.09 mmol)

- 10% aqueous sodium hydroxide (20 mL)
- Benzoyl chloride (2 mL, 17.18 mmol)
- Ethanol (for recrystallization)
- Deionized water

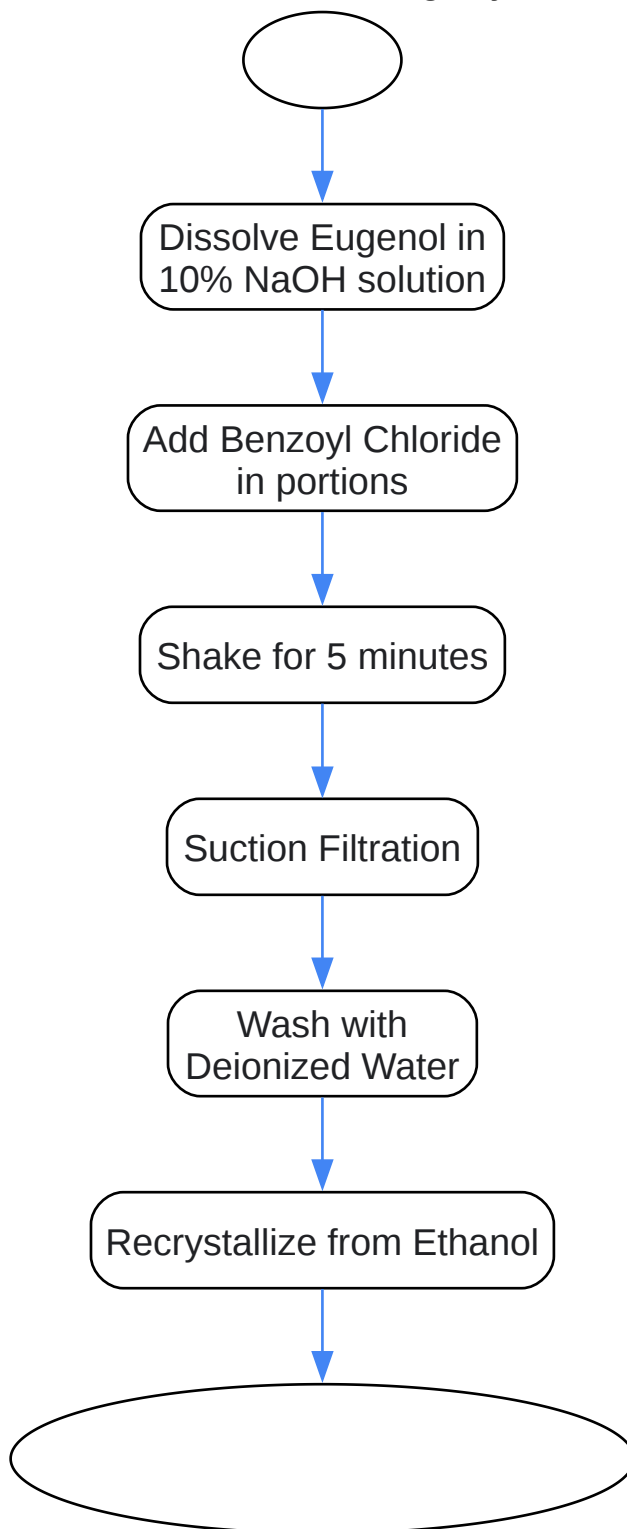
Procedure:

- In a 50 mL conical flask, dissolve eugenol (1.0 g) in 20 mL of 10% aqueous sodium hydroxide with swirling.
- Add benzoyl chloride (2 mL) in 1.0 mL portions to the flask with constant shaking.
- Stopper the flask and continue to shake the contents for 5 minutes.
- Collect the resulting solid product by suction filtration.
- Wash the crude product with deionized water (5 mL).
- Recrystallize the crude product from ethanol to obtain pure **Eugenyl benzoate** as white needles.^[1]

Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **Eugenyl benzoate**.

Synthesis Workflow of Eugenyl benzoate



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Caption: Synthesis workflow for **Eugenyl benzoate**.

Spectroscopic Data

The structure of **Eugenyl benzoate** is confirmed by various spectroscopic methods.

Table 2: Spectroscopic Data for **Eugenyl benzoate**

Technique	Data	Source
¹ H NMR (CDCl ₃)	δ (ppm): 7.82 (d, 2H), 7.59 (t, 1H), 7.42 (t, 2H), 7.06 (d, 1H), 6.85 (d, 1H), 6.83 (dd, 1H), 5.95 (m, 1H), 5.07 (d, 1H), 5.04 (d, 1H), 3.80 (s, 3H), 3.36 (d, 2H)	[1]
FT-IR	The presence of a C=O stretching band for the ester group is a characteristic feature.	[3]
Mass Spectrometry	Molecular Ion Peak (M ⁺) at m/z 268	[3]

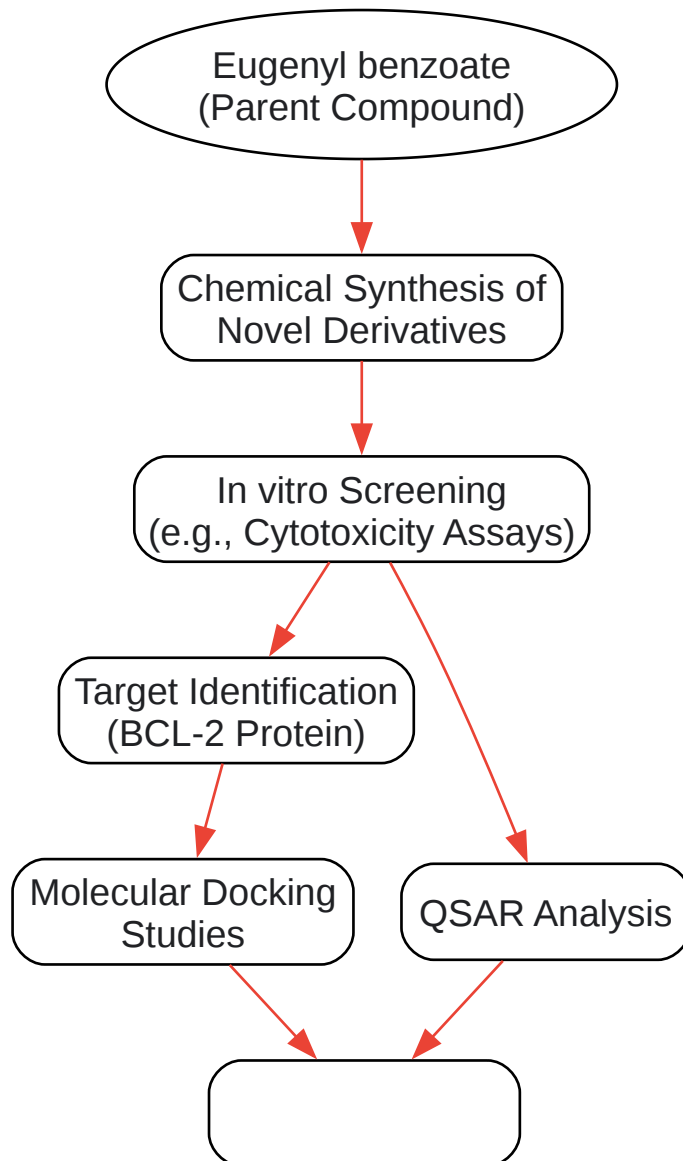
Biological Activity of Derivatives

While specific signaling pathways for **Eugenyl benzoate** are not extensively documented, derivatives of **Eugenyl benzoate** have been investigated for their potential as BCL-2 inhibitors in colorectal cancer.[4][5]

Logical Relationship: Eugenyl Benzoate Derivatives as BCL-2 Inhibitors

The diagram below illustrates the logical relationship in the investigation of **Eugenyl benzoate** derivatives as potential anticancer agents.

Logical Flow for Investigating Eugenyl benzoate Derivatives



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Caption: Logical workflow for the development of **Eugenyl benzoate** derivatives as BCL-2 inhibitors.

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